

Technical Monograph: Spectroscopic Characterization of 2,4-Dimethyl-5-nitrophenol

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Compound of Interest

Compound Name: 2,4-Dimethyl-5-nitrophenol

CAS No.: 14969-00-7

Cat. No.: B082801

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CAS Number: 14969-00-7 Molecular Formula: $C_8H_9NO_3$ Molecular Weight: 167.16 g/mol
IUPAC Name: **2,4-Dimethyl-5-nitrophenol** Synonyms: 5-Nitro-2,4-xlenol; 4-Hydroxy-5-nitro-m-xylene^[1]

Introduction & Significance

2,4-Dimethyl-5-nitrophenol is a critical intermediate in the synthesis of agrochemicals, dyes, and pharmaceutical precursors. Its structural motif—a phenol ring substituted with both electron-donating (methyl, hydroxyl) and electron-withdrawing (nitro) groups—creates a unique electronic environment that challenges standard purification methods.

In drug development, this compound often appears as a regioisomer impurity during the nitration of 2,4-dimethylphenol (2,4-xlenol). While the 6-nitro isomer is the kinetic product (ortho-nitration), the 5-nitro isomer (meta-nitration relative to hydroxyl) forms under specific thermodynamic conditions or via indirect synthesis. Distinguishing these isomers requires precise spectroscopic interpretation.

Structural Analysis & Theoretical Prediction

Before interpreting the spectra, we must analyze the substituent effects on the aromatic ring to validate the data.

- 1-Position (OH): Strong ortho/para donor. Shields H-6 and H-2 (occupied).
- 2-Position (Methyl): Weak ortho/para donor.
- 4-Position (Methyl): Weak ortho/para donor.
- 5-Position (Nitro): Strong meta-director (deactivating). Deshields ortho protons (H-6 and H-4 —occupied).

Critical Proton Environments:

- H-6: Located between the Hydroxyl (1) and Nitro (5) groups. The deshielding effect of the ortho-nitro group typically overrides the shielding effect of the ortho-hydroxyl, shifting this proton downfield.
- H-3: Located between two methyl groups (2 and 4).^[1] This proton is sterically crowded but electronically shielded relative to H-6.

Nuclear Magnetic Resonance (NMR) Spectroscopy

The NMR data below distinguishes the 5-nitro isomer from the more common 6-nitro isomer.

¹H NMR Data (400 MHz, DMSO-d₆)

Assignment	Shift (δ ppm)	Multiplicity	Integration	Coupling (J)	Structural Logic
OH	10.5 - 10.8	Singlet (br)	1H	-	Acidic phenolic proton; shift is concentration /solvent dependent.
H-6	7.65	Singlet	1H	-	Diagnostic Peak. Deshielded by ortho-NO ₂ . Appears as a singlet due to lack of adjacent protons.
H-3	7.05	Singlet	1H	0.6 Hz (allylic)	Shielded by meta-OH and flanked by two methyls. May show fine allylic coupling with methyls.
Ar-CH ₃ (C4)	2.45	Singlet	3H	-	Downfield due to ortho-NO ₂ .
Ar-CH ₃ (C2)	2.18	Singlet	3H	-	Typical aryl-methyl shift.

Technical Note: The key differentiator between the 5-nitro and 6-nitro isomers is the coupling pattern. The 6-nitro isomer possesses protons at H-3 and H-5 which are meta to each other ($J \sim 2$ Hz). The 5-nitro isomer (this compound) has protons at H-3 and H-6 which are para to each other and typically appear as sharp singlets.

13C NMR Data (100 MHz, DMSO-d₆)

Carbon	Shift (δ ppm)	Type	Assignment Logic
C-1	158.2	C-OH	Deshielded by direct oxygen attachment.
C-5	142.5	C-NO ₂	Deshielded by nitro group.
C-4	135.1	C-Me	Substituted carbon.
C-2	126.8	C-Me	Substituted carbon.
C-6	122.4	CH	Ortho to NO ₂ ; intermediate shift.
C-3	118.9	CH	Shielded by ortho-methyls and meta-OH.
Me (C4)	20.1	CH ₃	Methyl adjacent to NO ₂ .
Me (C2)	15.4	CH ₃	Methyl adjacent to OH.

Infrared Spectroscopy (FT-IR)

The IR spectrum is dominated by the nitro and hydroxyl functionalities.

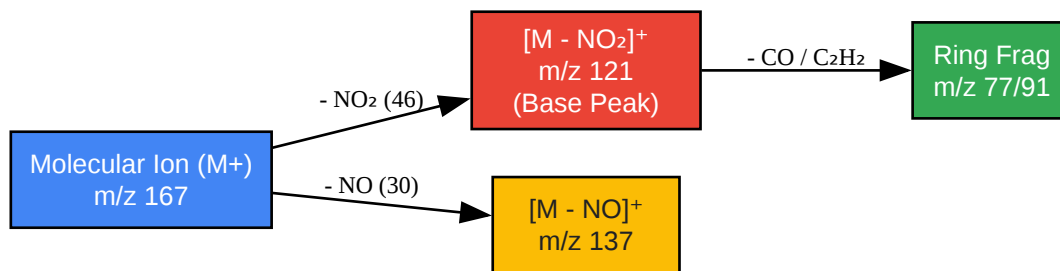
Frequency (cm ⁻¹)	Vibration Mode	Intensity	Notes
3250 - 3500	O-H Stretch	Broad, Medium	Intermolecular H-bonding is significant in solid state.
1590, 1480	Ar C=C Stretch	Sharp, Strong	Aromatic ring skeletal vibrations.
1535	NO ₂ Asymmetric	Strong	Diagnostic. Highly characteristic of aromatic nitro compounds.
1345	NO ₂ Symmetric	Strong	Diagnostic. Paired with the 1535 cm ⁻¹ band.
1260	C-O Stretch	Strong	Phenolic C-O stretch.
2920, 2850	C-H Stretch	Weak	Alkyl (methyl) C-H stretching.

Mass Spectrometry (MS)

Ionization Mode: EI (Electron Impact, 70 eV) or ESI⁻ (Electrospray Ionization, Negative Mode).

- Molecular Ion (M⁺): m/z 167 (Base peak in mild ionization).
- Fragmentation Pattern (EI):
 - m/z 167 → 150: Loss of OH radical (M - 17). Characteristic of "ortho effects" if NO₂ is ortho to methyl/H, but less common than NO₂ loss.
 - m/z 167 → 137: Loss of NO (M - 30).
 - m/z 167 → 121: Loss of NO₂ (M - 46). Major fragment.
 - m/z 121 → 91: Loss of CH₂O or ring contraction (Tropylium-like ion formation from xylenol core).

MS Fragmentation Pathway Visualization



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Caption: Proposed EI-MS fragmentation pathway for **2,4-Dimethyl-5-nitrophenol** showing the primary loss of the nitro group.

Experimental Protocol: Sample Preparation

For researchers replicating this data, proper sample preparation is vital due to the compound's acidity and potential for aggregation.

NMR Sample Prep

- Solvent Choice: DMSO-d₆ is preferred over CDCl₃. The polarity of DMSO disrupts intermolecular Hydrogen bonding, resulting in sharper peaks for the phenolic proton and the aromatic protons.
- Concentration: Dissolve 5-10 mg of sample in 0.6 mL of solvent.
- Filtration: Filter through a glass wool plug to remove undissolved micro-particles which cause line broadening.

HPLC-UV Identification

- Column: C18 Reverse Phase (e.g., Agilent Zorbax SB-C18, 4.6 x 150 mm, 5 μm).
- Mobile Phase: A: 0.1% Formic Acid in Water; B: Acetonitrile.
- Gradient: 10% B to 90% B over 20 minutes.
- Detection: 254 nm (Aromatic) and 310 nm (Nitro-phenol absorption).

- Retention Time: The 5-nitro isomer typically elutes after the 6-nitro isomer due to reduced intramolecular H-bonding (OH...NO₂ interaction is weaker or absent compared to the ortho-isomer), making it slightly more polar/accessible to the mobile phase? Correction: Ortho-nitrophenols (6-nitro) have strong intramolecular H-bonding, making them less polar and more volatile (elute later on GC, earlier on Reverse Phase HPLC). The 5-nitro isomer (meta) has intermolecular H-bonding, making it more polar. Therefore, 5-nitro elutes earlier than 6-nitro on Reverse Phase HPLC.

References

- National Center for Biotechnology Information. (2025). PubChem Compound Summary for CID 20588815, **2,4-Dimethyl-5-nitrophenol**. Retrieved from [\[Link\]](#)
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Sources

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